

# Troubleshooting poor adhesion of LaNiO<sub>3</sub> films on substrates

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## Compound of Interest

Compound Name: Lanthanum nickel oxide

Cat. No.: B13748301

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## Technical Support Center: LaNiO<sub>3</sub> Film Adhesion

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during the deposition of **Lanthanum Nickel Oxide** (LaNiO<sub>3</sub>) thin films, with a specific focus on achieving good adhesion to various substrates.

## Troubleshooting Guide: Poor Adhesion of LaNiO<sub>3</sub> Films

Poor adhesion, leading to film delamination or peeling, is a frequent challenge in thin film deposition. This guide provides a systematic approach to diagnosing and resolving these issues.

### Question: My LaNiO<sub>3</sub> film is peeling off the substrate. What are the potential causes and how can I fix it?

Answer:

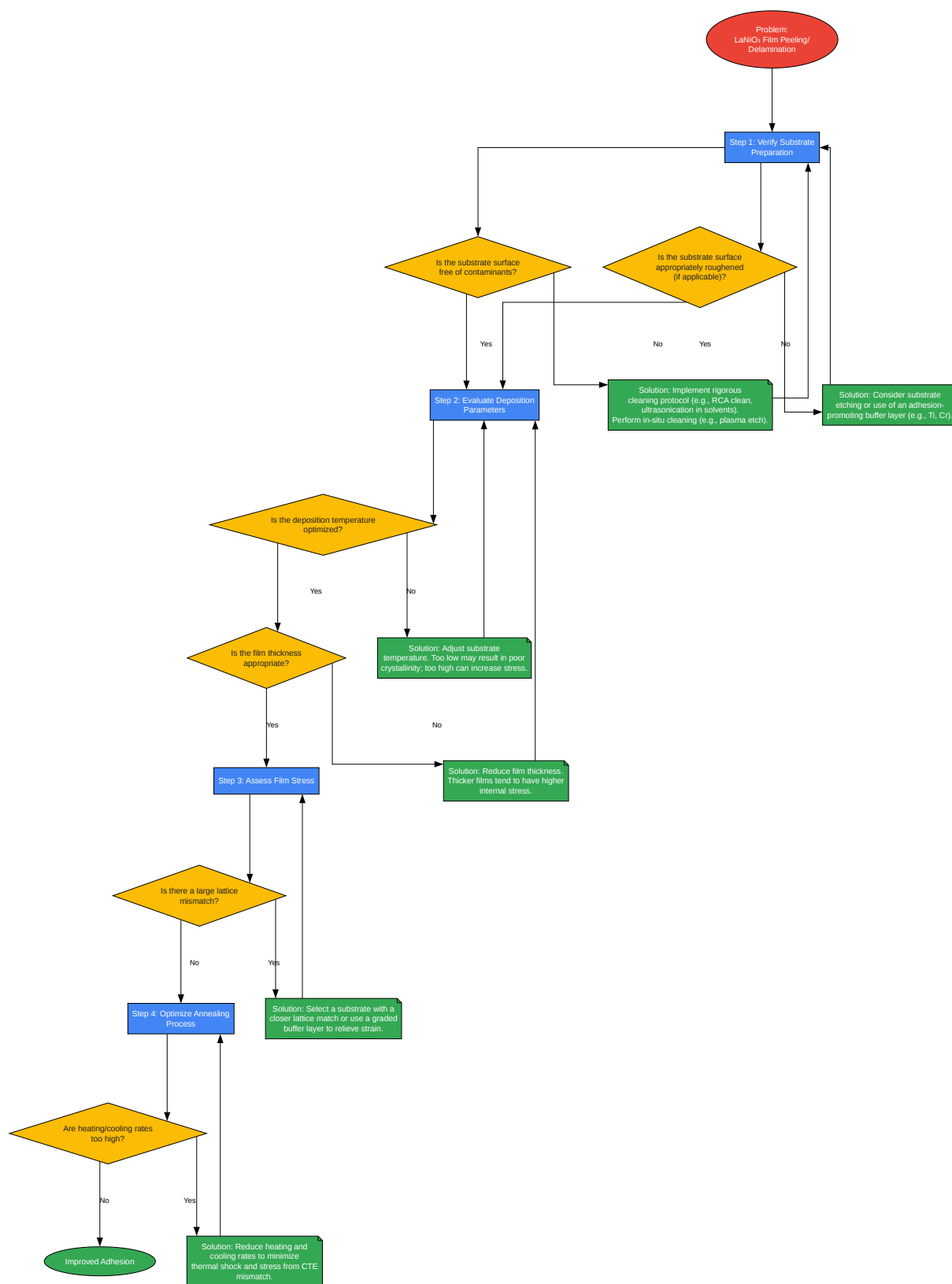
Film peeling, or delamination, can occur at different stages of the fabrication process (post-deposition, during annealing, or handling) and is typically caused by one or more of the following factors:

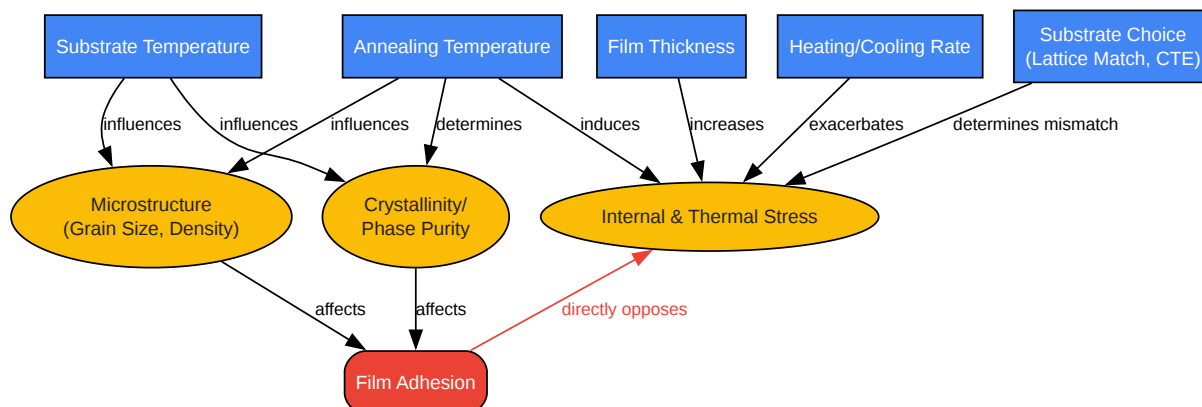
- **Inadequate Substrate Preparation:** The substrate surface is critical for film adhesion.

- Suboptimal Deposition Parameters: The conditions during film growth significantly impact adhesion.
- High Internal or Interfacial Stress: Stress buildup can overcome the adhesive forces.
- Chemical Incompatibility or Interfacial Reactions: Reactions at the film-substrate interface can form a weak boundary layer.

Below is a troubleshooting workflow to identify and address the root cause of the issue.

Troubleshooting Workflow for  $\text{LaNiO}_3$  Film Delamination





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